

Application Notes and Protocols: Flow Cytometry Analysis of Apoptosis Induced by DS68591889

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Compound of Interest

Compound Name: DS68591889

Cat. No.: B15565110

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Introduction

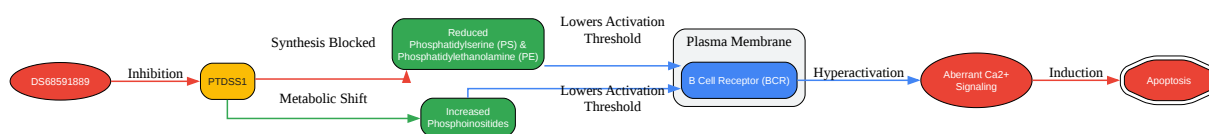
DS68591889 is a potent and selective inhibitor of phosphatidylserine synthase 1 (PTDSS1), an enzyme crucial for the synthesis of phosphatidylserine (PS), a key component of cellular membranes.[1][2] Inhibition of PTDSS1 by **DS68591889** disrupts the phospholipid balance in the cell membrane, leading to a cascade of downstream signaling events that culminate in apoptosis, particularly in cancer cells that are highly dependent on PS synthesis, such as B cell lymphoma.[3][4] This document provides detailed protocols for analyzing the apoptotic effects of **DS68591889** using flow cytometry, along with an overview of the underlying signaling pathway.

Mechanism of Action: DS68591889-Induced Apoptosis

DS68591889 selectively inhibits PTDSS1, leading to a reduction in cellular levels of phosphatidylserine and phosphatidylethanolamine, and an increase in phosphoinositides.[3][4]

This altered phospholipid composition of the plasma membrane lowers the activation threshold of the B cell receptor (BCR).^{[3][4]} The resulting hyperactivation of the BCR leads to an aberrant increase in intracellular calcium (Ca²⁺) signaling, which in turn triggers the apoptotic cascade.^{[3][4]}

Signaling Pathway of DS68591889-Induced Apoptosis

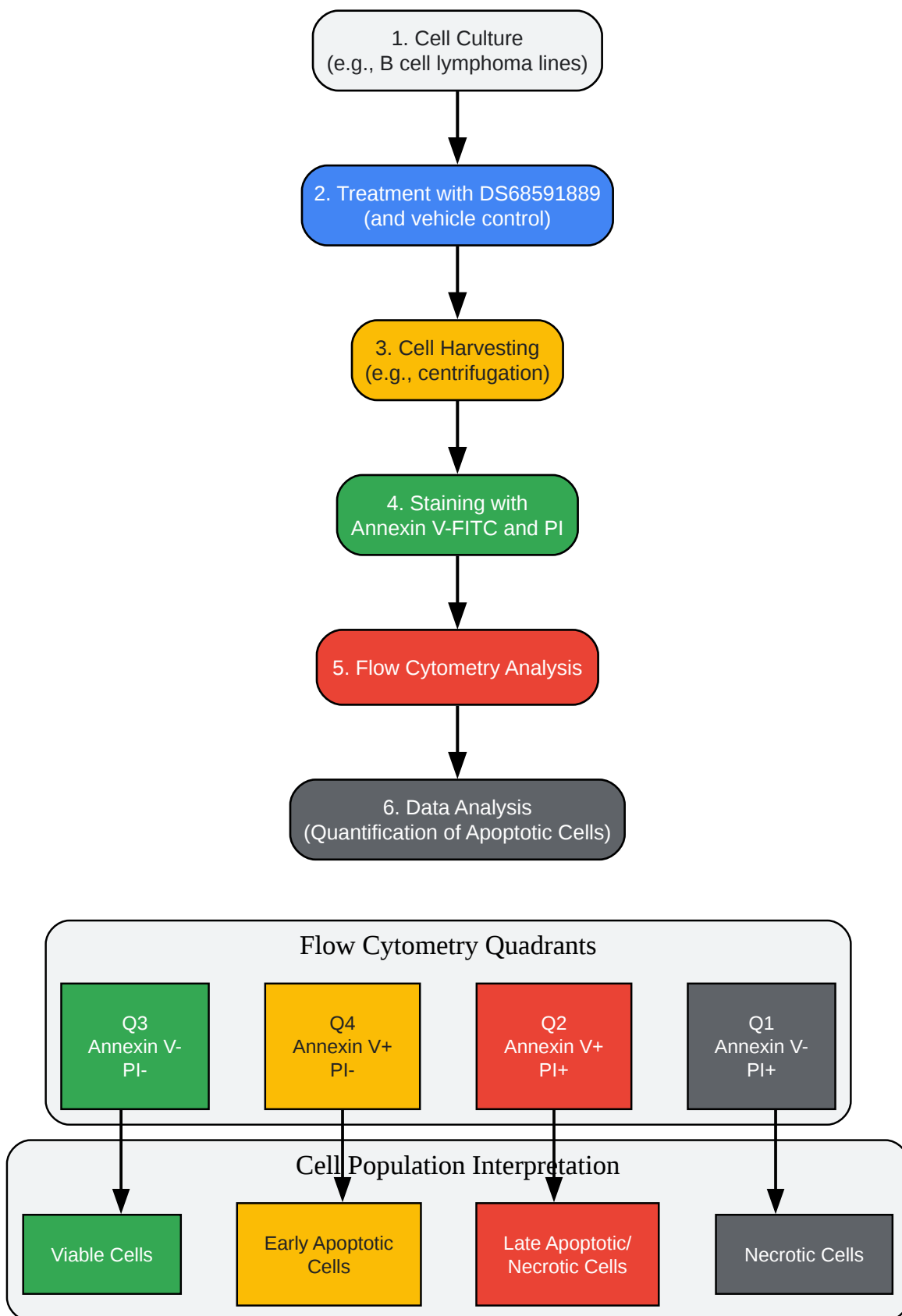


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Caption: Signaling pathway of **DS68591889**-induced apoptosis.

Experimental Workflow for Apoptosis Analysis

The following diagram outlines the general workflow for assessing apoptosis in cells treated with **DS68591889** using flow cytometry.



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- [4. Phosphatidylserine synthesis controls oncogenic B cell receptor signaling in B cell lymphoma - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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